

Application Notes and Protocols for 3-Methyl-3H-indol-3-ol

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Compound of Interest

Compound Name: 3-Methyl-3H-indol-3-ol

Cat. No.: B15072405

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Disclaimer: No specific safety data sheet (SDS) or detailed toxicological information for **3-Methyl-3H-indol-3-ol** was found in the public domain at the time of this writing. The following application notes and protocols are based on the safety information for structurally related indole derivatives. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and should treat it as a potentially hazardous substance. The information provided here is for guidance only and should not be considered a substitute for a formal safety assessment.

Introduction

3-Methyl-3H-indol-3-ol is a heterocyclic compound belonging to the indole family. While specific data on its biological activity and hazards are not readily available, its structural similarity to other indole derivatives suggests that it may be of interest in medicinal chemistry and drug development. Due to the lack of specific safety data, a cautious approach is mandatory when handling and storing this compound.

Hazard Identification and Classification

Based on the hazard profiles of related indole compounds, **3-Methyl-3H-indol-3-ol** should be handled as a substance with the following potential hazards:

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Skin Corrosion/Irritation: May cause skin irritation.^{[1][2]}

- Serious Eye Damage/Eye Irritation: May cause serious eye irritation or damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Hazard Pictograms (Assumed):

- GHS07: Exclamation Mark (for skin/eye irritation, acute toxicity)
- GHS08: Health Hazard (if suspected of long-term effects, though no data is available)

Signal Word (Assumed): Warning

Hazard Statements (Assumed):

- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements (Assumed):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[3\]](#)[\[4\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[4\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

Quantitative Data Summary

No specific quantitative data such as occupational exposure limits (OEL), LD50, or LC50 for **3-Methyl-3H-indol-3-ol** were found. The following table summarizes general physical and chemical properties of a related compound, 3-Methylindole (Skatole), for reference.

Property	Value (for 3-Methylindole)	Reference
Molecular Formula	C9H9N	[5]
Molecular Weight	131.17 g/mol	[5]
Appearance	White to brownish solid	
Melting Point	95-98 °C	[6]
Boiling Point	265-266 °C @ 755 mmHg	[6]
Incompatible Materials	Strong oxidizing agents, Strong acids, Acid anhydrides, Acid chlorides, Strong reducing agents.	[6]

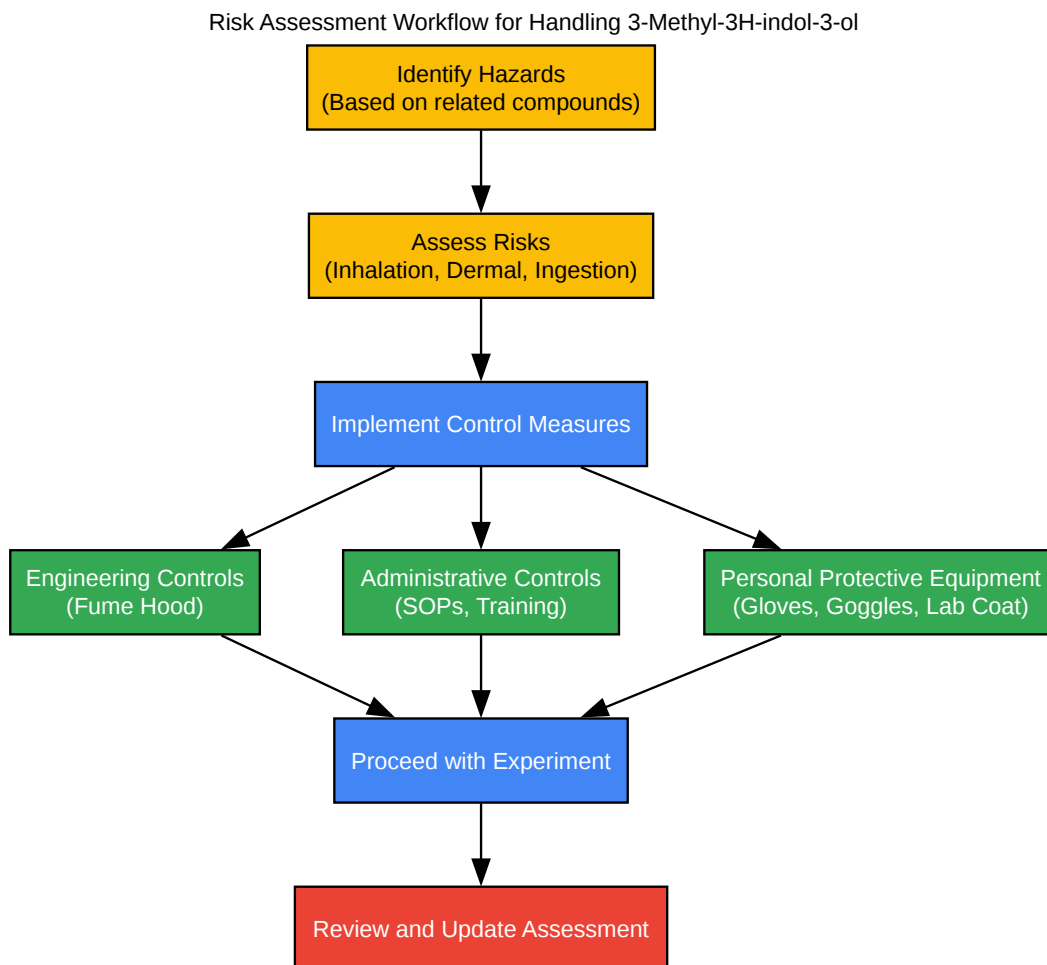
Experimental Protocols

- Risk Assessment: Before any work begins, a designated competent person must conduct a risk assessment for the planned experiment involving **3-Methyl-3H-indol-3-ol**.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
 - Body Protection: Wear a lab coat. For larger quantities or procedures with a higher risk of splashing, consider an apron or chemical-resistant suit.
 - Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood. If the risk assessment indicates a potential for inhalation exposure, a NIOSH-approved respirator with an appropriate cartridge should be used.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
 - Avoid inhalation of dust or vapors.
 - Do not eat, drink, or smoke in the handling area.[\[4\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)
 - Use non-sparking tools if the compound is flammable.[\[3\]](#)[\[4\]](#)
 - Take precautionary measures against static discharge.[\[3\]](#)[\[4\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and other incompatible materials.[\[2\]](#)[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Immediate Actions:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Eliminate all ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Personal Protection: Wear appropriate PPE as described in section 4.1.
- Containment and Clean-up:
 - For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.

- For liquid spills, absorb with an inert material (e.g., sand, diatomite, acid binders, universal binders) and place in a sealed container for disposal.[\[3\]](#)
- Do not let the product enter drains.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- General Advice: If symptoms persist, call a physician. Show the safety data sheet of a related compound to the doctor in attendance.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[6\]](#)
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[\[6\]](#)
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[6\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterward. Get medical attention if a large amount is swallowed or if you feel unwell.[\[6\]](#)
- Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

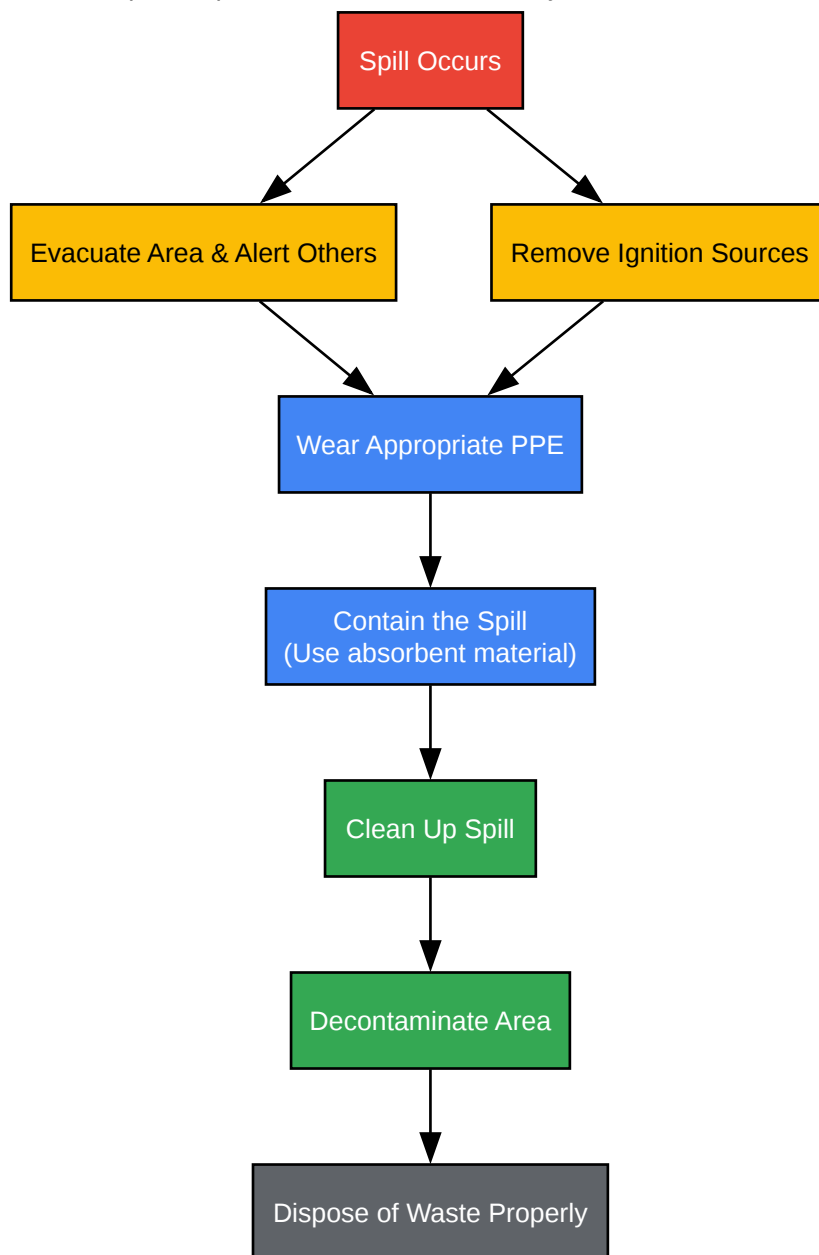
Visualizations



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Caption: Risk Assessment Workflow

Spill Response Procedure for 3-Methyl-3H-indol-3-ol



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Caption: Spill Response Procedure

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